

Direct Performance Comparison: Poly(VBTAC) vs. Amberlite IRA-402

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Compound of Interest

Compound Name: (Vinylbenzyl)trimethylammonium chloride

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A key study directly compared the ion removal capabilities of a synthesized poly(VBTAC) [specifically, poly(4-vinylbenzyl) trimethylammonium chloride or P(CIVBTA)] with Amberlite IRA-402 for Vanadium(V) and Molybdenum(VI) ions. The synthesized poly(VBTAC) resin demonstrated a higher capacity and faster removal rates for both ions compared to the commercial Amberlite IRA-402, which shares the same ammonium salt functional group.^{[1][2][3]} This enhanced performance of poly(VBTAC) was attributed to a higher degree of swelling, exfoliation in the monolayer, and a smaller particle size.^{[1][2][3]}

Quantitative Performance Data

The following tables summarize the quantitative data from this comparative study, providing insights into the removal efficiency at different pH levels and the resins' adsorption isotherm characteristics.

Table 1: Removal Efficiency of Vanadium(V) and Molybdenum(VI) at Various pH Levels

Ion	Resin	pH	Initial Concentration (mg/L)	Removal Efficiency (%)
Molybdenum(VI)	Poly(VBTAC)	2	50	~98%
Molybdenum(VI)	Amberlite IRA-402	2	50	~85%
Molybdenum(VI)	Poly(VBTAC)	6	50	~95%
Molybdenum(VI)	Amberlite IRA-402	6	50	~70%
Molybdenum(VI)	Poly(VBTAC)	10	50	~92%
Molybdenum(VI)	Amberlite IRA-402	10	50	~65%
Vanadium(V)	Poly(VBTAC)	2	50	~90%
Vanadium(V)	Amberlite IRA-402	2	50	~75%
Vanadium(V)	Poly(VBTAC)	6	50	~98%
Vanadium(V)	Amberlite IRA-402	6	50	~80%
Vanadium(V)	Poly(VBTAC)	10	50	~85%
Vanadium(V)	Amberlite IRA-402	10	50	~60%

Table 2: Langmuir and Freundlich Isotherm Constants for Vanadium(V) and Molybdenum(VI) Removal at 25°C^[4]

Ion (at optimal pH)	Resin	Isotherm Model	q_max (mg/g)	K_L (L/mg) or K_F ((mg/g) (L/mg)^(1/n))	n (Freundlich)	R ²
Molybdenum(VI) (pH 6)	Poly(VBTAC)	Langmuir	156.3	0.13	-	0.99
Molybdenum(VI) (pH 6)	Amberlite IRA-402	Langmuir	111.1	0.10	-	0.98
Vanadium(V) (pH 10)	Poly(VBTAC)	Freundlich	-	34.5	2.6	0.99
Vanadium(V) (pH 10)	Amberlite IRA-402	Freundlich	-	21.3	2.1	0.98

Performance in Other Ion Removal Applications

While direct comparative data is limited, both poly(VBTAC) and Amberlite IRA-402 have been independently evaluated for the removal of other ions. It is important to note that the experimental conditions in these studies may vary, and therefore, the following data should be considered indicative of each resin's potential for these specific applications rather than a direct head-to-head comparison.

Table 3: Performance of Amberlite IRA-402 for Various Ion Removals

Ion/Molecule	Maximum Adsorption Capacity (q_max)	Experimental Conditions	Reference
Thiophenol	13.83–14.67 mg/g	pH 7 and 9, distilled water	[5]
Acid Blue 113	130 mg/g	Not specified	[6][7][8]
Amoxicillin (AMX)	512 mg/g	pH 10.0, 10 mg resin	[9]
Tetracycline (TC)	488 mg/g	pH 10.0, 10 mg resin	[9]

Table 4: Performance of Poly(VBTAC) for Phosphate Removal

Ion/Molecule	Maximum Adsorption Capacity (q_max)	Experimental Conditions	Reference
Phosphate	55.6–56.0 mg/g	pH ~7, 25–45 °C	[10][11][12]

Experimental Protocols

Direct Comparison of Poly(VBTAC) and Amberlite IRA-402 for V(V) and Mo(VI) Removal

The following protocol is based on the comparative study of Vanadium(V) and Molybdenum(VI) removal.[1][2][3]

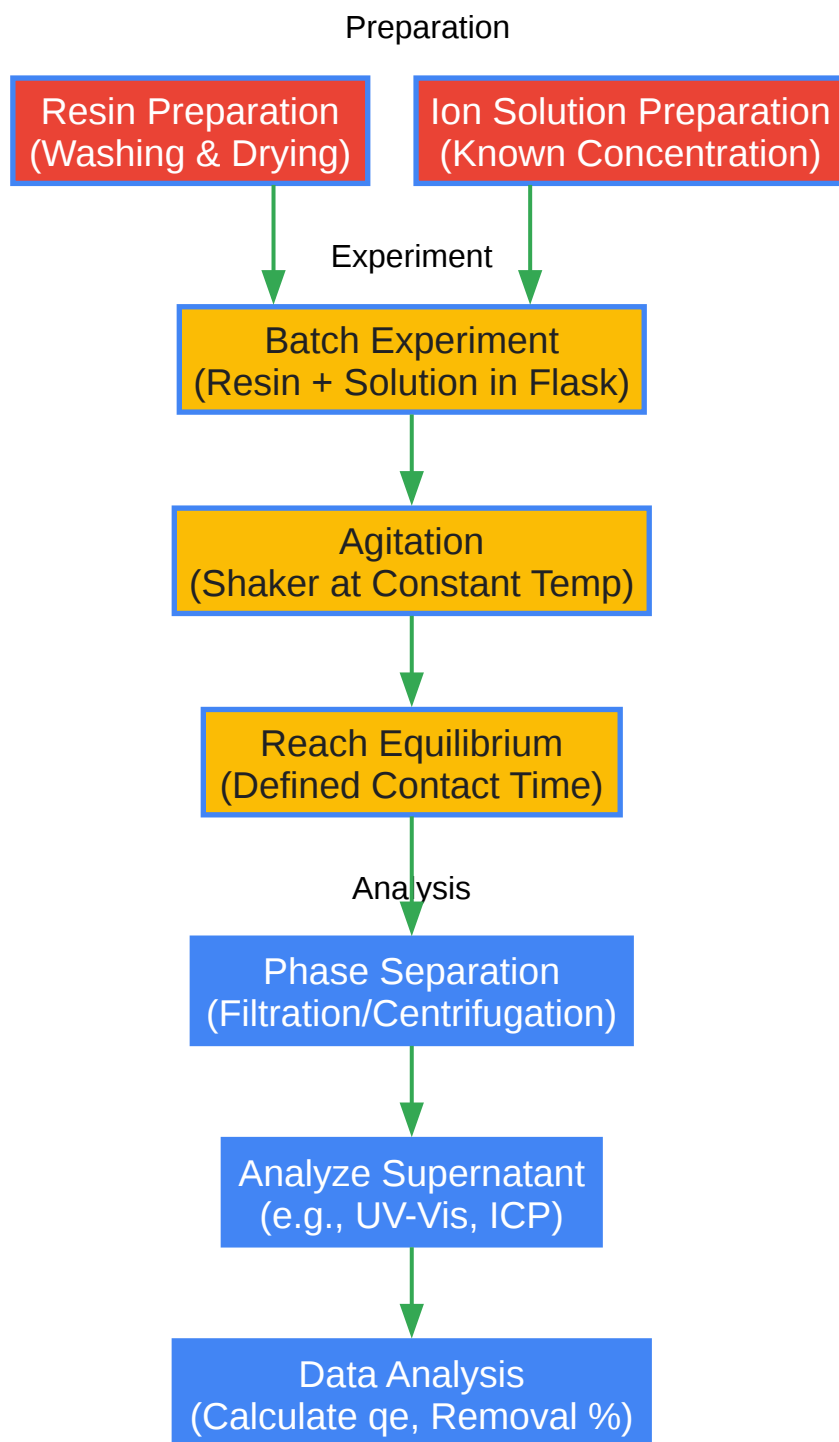
- **Resin Preparation:** Both the synthesized poly(VBTAC) and commercial Amberlite IRA-402 resins were sieved to a particle size of 180-250 µm, washed with distilled water, and dried at 40°C to a constant weight.
- **Batch Adsorption Studies:** All experiments were conducted using a batch equilibrium procedure.
- **pH Effect:** The influence of pH on ion removal was investigated by varying the pH of the metal ion solutions.

- Isotherm Studies: Adsorption isotherms were determined at 25°C. The experimental data were fitted to the Langmuir and Freundlich isotherm models.
- Kinetic Studies: Kinetic models were used to determine the rate of ion removal.
- Characterization: The resins were characterized using FT-IR spectroscopy, thermogravimetric analysis (TGA), and scanning electron microscopy (SEM).

General Protocol for Batch Ion Removal Studies

The following is a generalized experimental workflow for typical batch ion removal studies, applicable to both poly(VBTAC) and Amberlite IRA-402.

General Experimental Workflow for Batch Ion Removal



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Caption: A diagram illustrating a typical experimental workflow for batch ion removal studies.

Summary and Conclusion

The available data indicates that the synthesized poly(VBTAC) can offer superior performance for the removal of specific heavy metal ions like Vanadium(V) and Molybdenum(VI) when compared to the commercial Amberlite IRA-402 resin. This is likely due to its distinct physical properties such as a higher degree of swelling and smaller particle size.

For other applications, both resins demonstrate high adsorption capacities for a range of ions. Amberlite IRA-402 has proven effective for the removal of organic pollutants and antibiotics, while poly(VBTAC) shows significant promise for nutrient removal, such as phosphate.

The choice between poly(VBTAC) and Amberlite IRA-402 will ultimately depend on the specific application, the target ion(s), and the operational conditions. For novel applications, a synthesized poly(VBTAC) may offer a customizable and potentially more efficient alternative to established commercial resins. Researchers are encouraged to perform application-specific testing to determine the most suitable material for their needs.

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